An In-depth Technical Guide to the Biological Activity of Substituted Triazine Compounds

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Compound of Interest

Compound Name:	*4-(Ethylsulfanyl)-6-Methyl-1,3,5-Triazin-2-Amine*
CAS No.:	*57639-45-9*
Cat. No.:	*B1301553*

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Abstract

The triazine scaffold, a six-membered heterocyclic ring containing three nitrogen atoms, represents a "privileged structure" in medicinal chemistry and agrochemistry.[1][2][3] The synthetic tractability of the triazine core, particularly the symmetrical 1,3,5-triazine (s-triazine) derived from inexpensive cyanuric chloride, allows for precise, sequential substitution at its 2, 4, and 6 positions.[1][4][5] This chemical versatility enables the creation of vast compound libraries with finely tuned electronic and steric properties. Consequently, substituted triazine derivatives exhibit a remarkable breadth of biological activities, including anticancer, antimicrobial, antiviral, antifungal, and herbicidal effects.[2][3][6][7] This guide provides a comprehensive overview of the key biological activities of substituted triazines, focusing on their mechanisms of action, structure-activity relationships (SAR), and the experimental protocols used for their evaluation. We will delve into specific examples that have reached clinical or commercial use and explore the future directions of triazine-based research.

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The Triazine Core: A Versatile Scaffold for Bioactivity

Triazines exist as three primary isomers: 1,2,3-, 1,2,4-, and 1,3,5-triazine. While all have been explored, the symmetrical 1,3,5-triazine is the most extensively studied scaffold in drug and pesticide discovery.[2][3] The foundation of its utility lies in the reactivity of its precursor, 2,4,6-trichloro-1,3,5-triazine (cyanuric chloride). The three chlorine atoms can be sequentially replaced by various nucleophiles (amines, alcohols, thiols) under controlled temperature conditions.[1][4]

- First Substitution: Occurs at 0-5 °C.
- Second Substitution: Requires room temperature.
- Third Substitution: Requires heating or reflux.[1]

This differential reactivity allows chemists to strategically build molecular diversity around the core, a critical factor in optimizing biological activity and pharmacokinetic properties.

Anticancer Activity: Targeting the Hallmarks of Cancer

Substituted triazines have emerged as a highly promising class of anticancer agents, with several compounds entering clinical trials.[8][9] Their efficacy stems from the ability to target various enzymes and signaling pathways crucial for cancer cell proliferation, survival, and metastasis.[10]

Mechanism of Action: Kinase Inhibition

A primary mechanism of action for many anticancer triazines is the inhibition of protein kinases.[10] Kinases are pivotal in cell signaling, and their dysregulation is a common driver of cancer. Triazine derivatives have been designed to target several key kinases:

- Phosphoinositide 3-Kinases (PI3K) and mTOR: The PI3K/mTOR pathway is a central regulator of cell growth and survival. Triazine-based compounds like Gedatolisib have been developed as dual PI3K/mTOR inhibitors.[11]

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- Receptor Tyrosine Kinases (RTKs): This family includes EGFR and VEGFR, which are critical for tumor growth and angiogenesis. Novel 1,2,4-triazine derivatives have shown inhibitory activity against VEGFR-2 and EGFR.[12]

- Cyclin-Dependent Kinases (CDKs): CDKs control the cell cycle. Pyrazolo[1,5-a][8][13][14]triazine derivatives have been identified as potent inhibitors of CDK2, leading to cell cycle arrest.[2]

Structure-Activity Relationship (SAR) Insights

SAR studies are crucial for optimizing the potency and selectivity of anticancer triazines. For example, in a series of triazine-benzimidazole hybrids, the substitution of the triazine core with piperidine and specific phenyl groups (e.g., 4-fluorophenyl, 4-chlorophenyl) resulted in the highest antiproliferative potency across numerous cancer cell lines.[2] Similarly, hybrid molecules combining the 1,3,5-triazine scaffold with azole moieties have demonstrated excellent anticancer activity.[15]

Experimental Protocol: In Vitro Cytotoxicity Assessment (MTT Assay)

The initial screening of potential anticancer compounds invariably involves assessing their cytotoxicity against cancer cell lines. The MTT assay is a robust, colorimetric method for this purpose.

Principle: This assay measures the metabolic activity of viable cells. The mitochondrial dehydrogenase enzymes in living cells reduce the yellow tetrazolium salt, 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT), to a purple formazan product. The amount of formazan produced is directly proportional to the number of viable cells.

Step-by-Step Methodology:

- Cell Seeding: Plate cancer cells (e.g., MCF-7 for breast cancer, A549 for lung cancer) in a 96-well plate at a predetermined density (e.g., 5,000-10,000 cells/well) and incubate for 24 hours to allow for attachment.

- Compound Treatment: Prepare serial dilutions of the synthesized triazine compounds in the appropriate cell culture medium. Remove the old medium from the wells and add the

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medium containing the test compounds. Include a vehicle control (e.g., DMSO) and a positive control (e.g., Doxorubicin). Incubate for 48-72 hours.

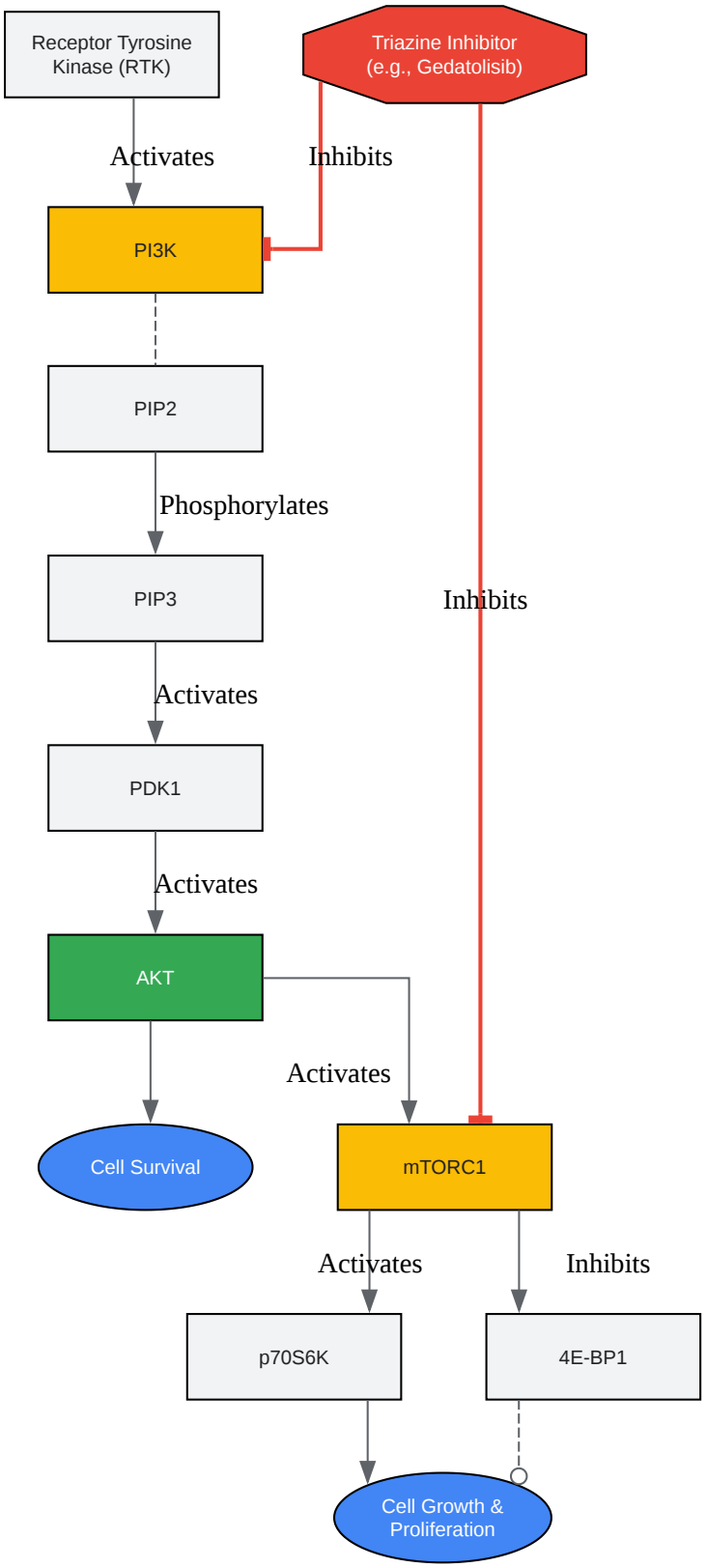
- MTT Addition: Prepare a 5 mg/mL stock solution of MTT in phosphate-buffered saline (PBS). Add 10-20 µL of this stock solution to each well and incubate for 3-4 hours at 37°C. During this time, viable cells will convert the MTT to purple formazan crystals.
- Formazan Solubilization: Carefully remove the medium containing MTT. Add 100-150 µL of a solubilizing agent, such as dimethyl sulfoxide (DMSO) or isopropanol, to each well to dissolve the formazan crystals.
- Data Acquisition: Measure the absorbance of the solubilized formazan solution using a microplate reader at a wavelength of approximately 570 nm.
- Data Analysis: Calculate the percentage of cell viability for each concentration relative to the vehicle control. Plot the viability against the compound concentration (log scale) to determine the IC50 value—the concentration of the compound that inhibits cell growth by 50%.

Causality: The choice of cell lines (e.g., MCF-7, A549) is dictated by the cancer type being targeted.[16] The incubation time allows for the compound to exert its cytotoxic or cytostatic effects. The IC50 value is a critical quantitative measure for comparing the potency of different derivatives.[14]

Visualization: PI3K/mTOR Signaling Pathway

The following diagram illustrates the PI3K/mTOR pathway, a common target for anticancer triazine derivatives.

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Caption: PI3K/mTOR pathway and points of inhibition by triazine compounds.

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Antimicrobial and Antifungal Activity

The rise of multidrug-resistant (MDR) pathogens presents a global health crisis, necessitating the discovery of new antimicrobial agents.[17][18] Substituted triazines have demonstrated significant potential in this area, exhibiting activity against a broad spectrum of bacteria and fungi.[4][13][17]

Mechanism of Action

The antimicrobial action of triazines can be multifaceted. Some derivatives are designed to mimic cationic antimicrobial peptides, where factors like charge, bulkiness, and lipophilicity determine their efficacy.[13] Other s-triazine derivatives functionalized with 2-chloroethylamine fragments are believed to act by inhibiting bacterial DNA gyrases, essential enzymes for DNA replication.

SAR and Key Structural Features

SAR studies have revealed that specific substitutions are critical for antimicrobial and antifungal potency.

- Antibacterial: Electron-withdrawing groups on substituent rings can enhance antibacterial activity.[1] In certain series, the presence of piperidine and benzylamine moieties on the s-triazine core was found to be most active.[1]
- Antifungal: The inclusion of a morpholine ring has been shown to be important for antifungal activity.[1] Some 4-aminoquinoline-s-triazine hybrids have shown potent activity against Candida albicans and Aspergillus species.[19]

Experimental Protocol: Minimum Inhibitory Concentration (MIC) Determination

The standard method for quantifying the potency of a new antimicrobial agent is to determine its Minimum Inhibitory Concentration (MIC).

Principle: The MIC is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism after overnight incubation. The broth microdilution method is a widely used, high-throughput technique for this purpose.

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Step-by-Step Methodology:

- Inoculum Preparation: Grow a pure culture of the test bacterium (e.g., Staphylococcus aureus, Escherichia coli) in a suitable broth medium (e.g., Mueller-Hinton Broth) to a specific turbidity, typically corresponding to a 0.5 McFarland standard.
- Compound Dilution: In a 96-well microtiter plate, perform a two-fold serial dilution of the triazine compound in the broth medium. Concentrations should span a clinically relevant range.
- Inoculation: Add a standardized volume of the prepared bacterial inoculum to each well, resulting in a final concentration of approximately 5 x 10^5 colony-forming units (CFU)/mL.
- Controls: Include a positive control well (broth + inoculum, no compound) to ensure bacterial growth and a negative control well (broth only) to check for sterility. A standard antibiotic (e.g., Ampicillin, Cefixime) should also be tested as a reference.[17][18]
- Incubation: Cover the plate and incubate at 35-37°C for 18-24 hours.
- Result Interpretation: The MIC is determined as the lowest concentration of the compound at which there is no visible turbidity (i.e., no bacterial growth).

Causality: This self-validating protocol uses controls to ensure the reliability of the results. The positive control confirms the viability of the inoculum, while the negative control confirms the sterility of the medium. Comparing the MIC of the test compound to a standard antibiotic provides a benchmark for its relative potency.

Data Presentation: Sample MIC Data Table

Summarizing results in a table allows for easy comparison of the activity of different derivatives against various microbial strains.

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Compound ID	R1 Group	R2 Group	S. aureus MIC (µg/mL)	E. coli MIC (µg/mL)	C. albicans MIC (µg/mL)
TZN-01	Morpholine	Phenyl	16	32	8
TZN-02	Piperidine	4-Cl-Phenyl	8	16	32
TZN-03	Morpholine	4-F-Phenyl	16	16	4
Ampicillin	-	-	4	8	N/A
Fluconazole	-	-	N/A	N/A	2

Herbicidal Activity: A Classic Application

Triazines are among the most well-known and widely used classes of herbicides.[5] Compounds like Atrazine and Simazine have been used for decades for pre- and post-emergent weed control in crops such as corn and sugarcane.[5][20]

Mechanism of Action: Inhibition of Photosynthesis

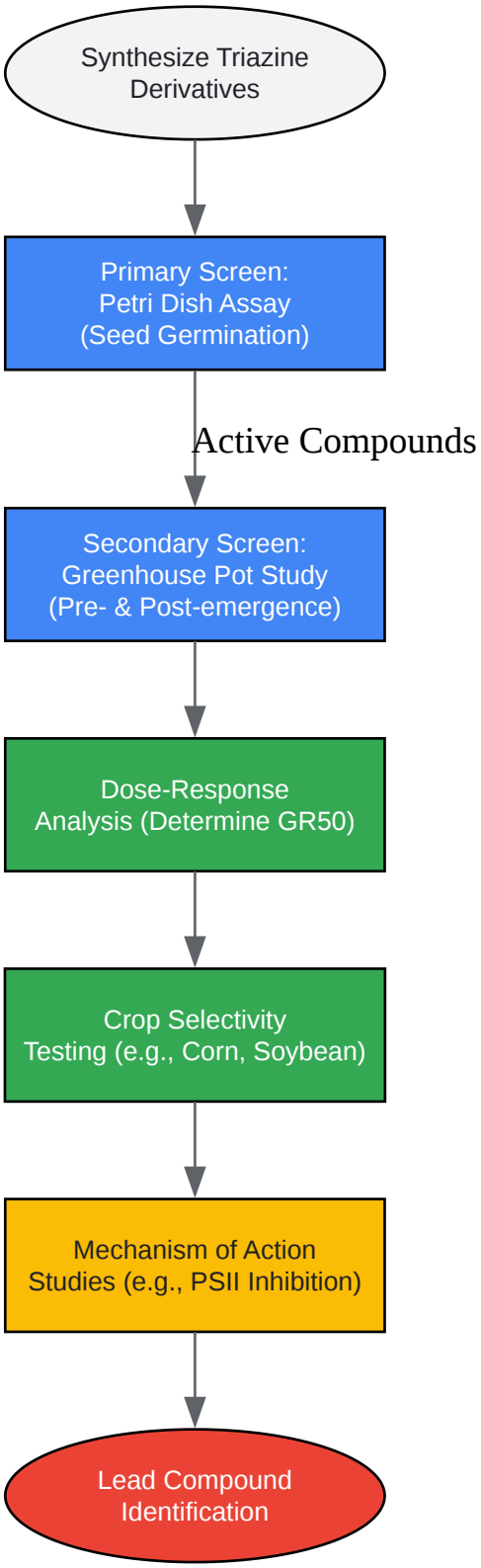
The primary mode of action for triazine herbicides is the inhibition of photosynthesis.[20] They specifically block the electron transport chain at Photosystem II (PSII).[21]

- Binding Site: Triazines bind to the D1 protein subunit of the PSII complex.
- Electron Block: This binding displaces the native plastoquinone (QB) molecule from its binding site.
- Chain Reaction: The block in electron flow halts ATP and NADPH production, leading to the generation of reactive oxygen species (ROS) that cause lipid peroxidation and cell membrane damage.
- Symptoms: This ultimately results in chlorosis (yellowing) of the leaves, followed by necrosis and plant death.[20][22]

Visualization: Workflow for Herbicidal Activity Screening

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The following diagram outlines a typical workflow for evaluating the herbicidal potential of new triazine compounds.



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Caption: Experimental workflow for screening new herbicidal compounds.

Conclusion and Future Outlook

The substituted triazine scaffold continues to be a cornerstone of chemical biology, drug discovery, and agrochemical research. Its synthetic accessibility and the ability to systematically modify its structure make it an ideal platform for generating compounds with diverse and potent biological activities.[6] Future research will likely focus on several key areas:

- Hybrid Molecules: Combining the triazine core with other known pharmacophores to create hybrid molecules with enhanced potency, improved selectivity, or the ability to overcome drug resistance.[4][15]
- Targeted Therapies: Leveraging computational and structure-based drug design to develop highly selective triazine derivatives that target specific proteins or pathways, minimizing off-target effects.[23]
- Bioconjugation: Using the predictable reactivity of the triazine core as a linker for bioconjugation applications, such as attaching drugs to antibodies or creating probes for biological imaging.[1]

The versatility and proven track record of substituted triazines ensure that they will remain a fertile ground for the development of novel therapeutic agents and crop protection solutions for years to come.

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